

In-Depth Technical Guide: 1,2,3-Trinitrobenzene

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Compound of Interest

Compound Name: 1,2,3-Trinitrobenzene

Cat. No.: B1208184

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CAS Number: 603-13-4^[1]^[2]

This technical guide provides a comprehensive overview of **1,2,3-trinitrobenzene**, including its chemical and physical properties, toxicological profile, and a proposed synthetic pathway. Due to the limited availability of data for the 1,2,3-isomer, information from the closely related and more extensively studied 1,3,5-trinitrobenzene isomer is included for comparative purposes where noted.

Chemical and Physical Properties

1,2,3-Trinitrobenzene is an aromatic compound with the molecular formula $C_6H_3N_3O_6$.^[1]^[2] It is one of three isomers of trinitrobenzene. The physical and chemical properties of **1,2,3-trinitrobenzene** and its common isomer, 1,3,5-trinitrobenzene, are summarized in the table below.

Property	1,2,3-Trinitrobenzene	1,3,5-Trinitrobenzene
CAS Number	603-13-4[1][2]	99-35-4
Molecular Formula	C ₆ H ₃ N ₃ O ₆ [1][2]	C ₆ H ₃ N ₃ O ₆ [3]
Molar Mass	213.105 g·mol ⁻¹ [2]	213.105 g·mol ⁻¹ [3]
Appearance	-	Pale yellow solid[3]
Melting Point	-	123.2 °C[3]
Boiling Point	-	315 °C[3]
Density	-	1.76 g/cm ³ [3]
Solubility in Water	-	330 mg/L[3]

Synthesis of 1,2,3-Trinitrobenzene

A detailed experimental protocol for the synthesis of **1,2,3-trinitrobenzene** is not readily available in the surveyed literature. However, a plausible synthetic route would involve the nitration of 1,2-dinitrobenzene. The general approach for the synthesis of related nitroaromatic compounds, such as 1,3,5-trinitrobenzene, typically involves the use of a strong nitrating agent, such as a mixture of nitric acid and sulfuric acid.

A proposed experimental protocol for the synthesis of **1,2,3-trinitrobenzene** is as follows.

Caution: This reaction should only be carried out by trained professionals in a controlled laboratory setting with appropriate safety measures in place, as the product is expected to be explosive.

Proposed Experimental Protocol: Nitration of 1,2-Dinitrobenzene

- **Preparation of the Nitrating Mixture:** In a three-necked flask equipped with a mechanical stirrer, a thermometer, and a dropping funnel, carefully add fuming nitric acid to an equal volume of concentrated sulfuric acid. The mixture should be cooled in an ice bath to maintain a temperature below 10 °C.
- **Addition of Reactant:** Slowly add 1,2-dinitrobenzene to the cooled nitrating mixture with constant stirring. The rate of addition should be controlled to maintain the reaction

temperature below 20 °C.

- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and then heat gently to 50-60 °C for several hours to ensure complete nitration. The progress of the reaction can be monitored by thin-layer chromatography.
- **Isolation of Product:** Pour the reaction mixture onto crushed ice, which will cause the crude **1,2,3-trinitrobenzene** to precipitate.
- **Purification:** Collect the precipitate by vacuum filtration and wash thoroughly with cold water until the washings are neutral. The crude product can be further purified by recrystallization from a suitable solvent, such as ethanol or acetic acid.

Reactivity and Applications

The reactivity of **1,2,3-trinitrobenzene** is influenced by the three electron-withdrawing nitro groups, which make the benzene ring highly electron-deficient. This facilitates nucleophilic aromatic substitution reactions. A study has investigated the kinetics of the reaction of **1,2,3-trinitrobenzene** with aniline in ethanol.^[2]

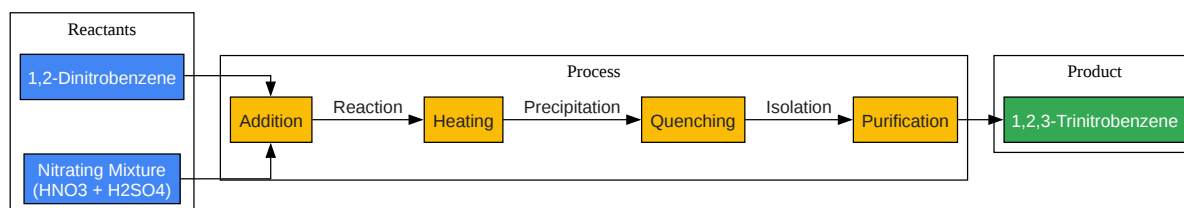
Specific applications for **1,2,3-trinitrobenzene** are not well-documented. However, its isomer, 1,3,5-trinitrobenzene, is used as a high explosive, sometimes with greater explosive power than TNT, as well as a pH indicator and a vulcanizing agent for natural rubber.^{[3][4]}

Toxicological Profile

Detailed toxicological data specifically for **1,2,3-trinitrobenzene** is limited. However, the toxicity of nitroaromatic compounds, in general, is well-documented. Exposure to compounds like 1,3-dinitrobenzene and 1,3,5-trinitrobenzene can lead to a range of adverse health effects.

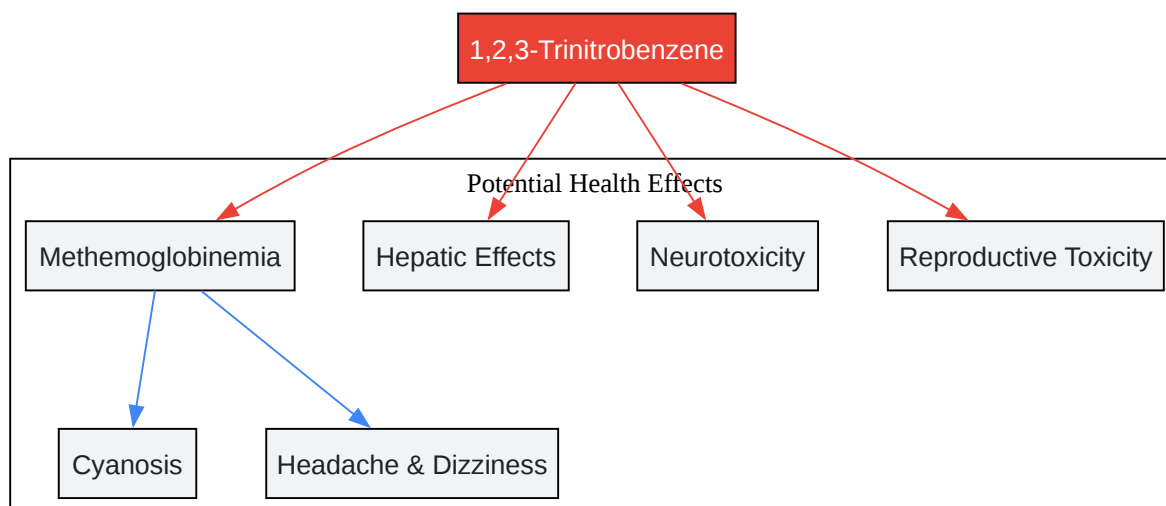
The primary toxic effect of many nitroaromatic compounds is the induction of methemoglobinemia, a condition where the iron in hemoglobin is oxidized, reducing the blood's ability to carry oxygen.^{[5][6]} This can lead to symptoms such as cyanosis (bluish discoloration of the skin and mucous membranes), headache, dizziness, nausea, and in severe cases, respiratory distress and death.^{[5][6]} Animal studies on related compounds have also shown effects on the liver, nervous system, and reproductive system.^{[5][7]}

Visualizations



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Caption: Proposed synthesis workflow for **1,2,3-Trinitrobenzene**.



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